

Technical Monograph: 1H-Pyrazole-3,5-dimethanamine (CAS 144693-57-2)[1]

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Compound of Interest

Compound Name: 1H-Pyrazole-3,5-dimethanamine

CAS No.: 144693-57-2

Cat. No.: B121837

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Executive Summary

1H-Pyrazole-3,5-dimethanamine (CAS 144693-57-2), frequently designated in coordination chemistry literature as Hbampz or 3,5-bis(aminomethyl)pyrazole, represents a critical class of compartmental ligands. Its structural uniqueness lies in its ability to bridge two metal centers simultaneously through the pyrazolate diazine unit (

) and the pendant primary amine arms. This architecture facilitates the formation of planar, binuclear metal complexes—particularly with Cu(II), Ni(II), and Co(II)—that exhibit strong magnetic exchange interactions (antiferromagnetic coupling).

Beyond its role as a ligand, this compound serves as a versatile building block in the synthesis of Metal-Organic Frameworks (MOFs) and supramolecular assemblies, offering tunable pore environments via the modification of the amine functionality. This guide provides a comprehensive technical analysis of its synthesis, physicochemical properties, and application in bioinorganic modeling.

Chemical Identity & Physicochemical Properties[2] [3][4][5]

Property	Specification
Chemical Name	1H-Pyrazole-3,5-dimethanamine
CAS Registry Number	144693-57-2
Synonyms	3,5-Bis(aminomethyl)pyrazole; Hbampz; 3,5-Bis(aminomethyl)-1H-pyrazole
Molecular Formula	
Molecular Weight	126.16 g/mol
Appearance	Hygroscopic colorless plates or white solid (as hydrochloride salt)
Solubility	Soluble in water, methanol, ethanol; sparingly soluble in non-polar solvents.
Acidity (pKa)	Pyrazole NH is acidic (deprotonation yields pyrazolate anion); Amine groups are basic.

Synthetic Routes & Optimization

The synthesis of **1H-Pyrazole-3,5-dimethanamine** is non-trivial due to the high polarity and reactivity of the amine groups. Direct amination of halides often leads to over-alkylation. Therefore, the Gabriel Synthesis pathway is the industry standard for high-purity production, ensuring primary amine selectivity.

Optimized Synthetic Pathway (Gabriel Protocol)

The following protocol synthesizes the dihydrochloride salt, which is more stable than the free base.

Step 1: Chlorination of Diol Precursor

- Precursor: 3,5-bis(hydroxymethyl)pyrazole hydrochloride.

- Reagent: Thionyl chloride ().
- Procedure: Reflux the diol in excess for 30 minutes. Remove excess via vacuum distillation. Recrystallize from ethanol/ether.
- Yield: ~92% of 3,5-bis(chloromethyl)pyrazole hydrochloride.^[1]

Step 2: Nucleophilic Substitution (Gabriel Reagent)

- Reagents: Potassium phthalimide (excess), dry DMF.
- Procedure: Heat the chloromethyl intermediate with potassium phthalimide in DMF at 120°C for 3 hours.
- Workup: Pour into water, extract with chloroform. Wash with 0.1 M NaOH to remove unreacted phthalimide. Dry over .

Step 3: Hydrazinolysis (Deprotection)

- Reagent: Hydrazine hydrate (), Ethanol.
- Procedure: Reflux the diphthalimide intermediate in ethanol with hydrazine hydrate. The phthalylhydrazide byproduct precipitates. Acidify the filtrate with HCl to isolate the product as the dihydrochloride salt.

Pathway Visualization



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Figure 1: Optimized Gabriel Synthesis pathway for CAS 144693-57-2, ensuring prevention of secondary amine formation.

Characterization Standards

To validate the identity of the synthesized compound, the following spectroscopic markers must be observed. Data is based on the hydrochloride salt in DMSO-

Technique	Signal/Parameter	Assignment
NMR (DMSO-)	4.53 (s, 4H)	Methylene protons () attached to amine.
6.40 (s, 1H)	Pyrazole ring proton ().	
9.6 (br, 4H)	Ammonium protons ().	
Elemental Analysis	Calc: C 36.35; H 5.51; N 17.02%	Matches (if hydrated/oxygenated impurities present) or pure salt.
IR Spectroscopy	~3000-3400	Broad N-H stretching (amine/ammonium).[2]

Self-Validating Protocol: If the singlet at

6.40 shifts significantly or splits, check for incomplete deprotection of the phthalimide or asymmetry in the substitution (mono-substitution).

Coordination Chemistry & Applications

The primary utility of **1H-Pyrazole-3,5-dimethanamine** is its role as a binucleating ligand. Upon deprotonation of the pyrazole NH, it becomes the bampz^- anion, which acts as a bridge between two metal ions.

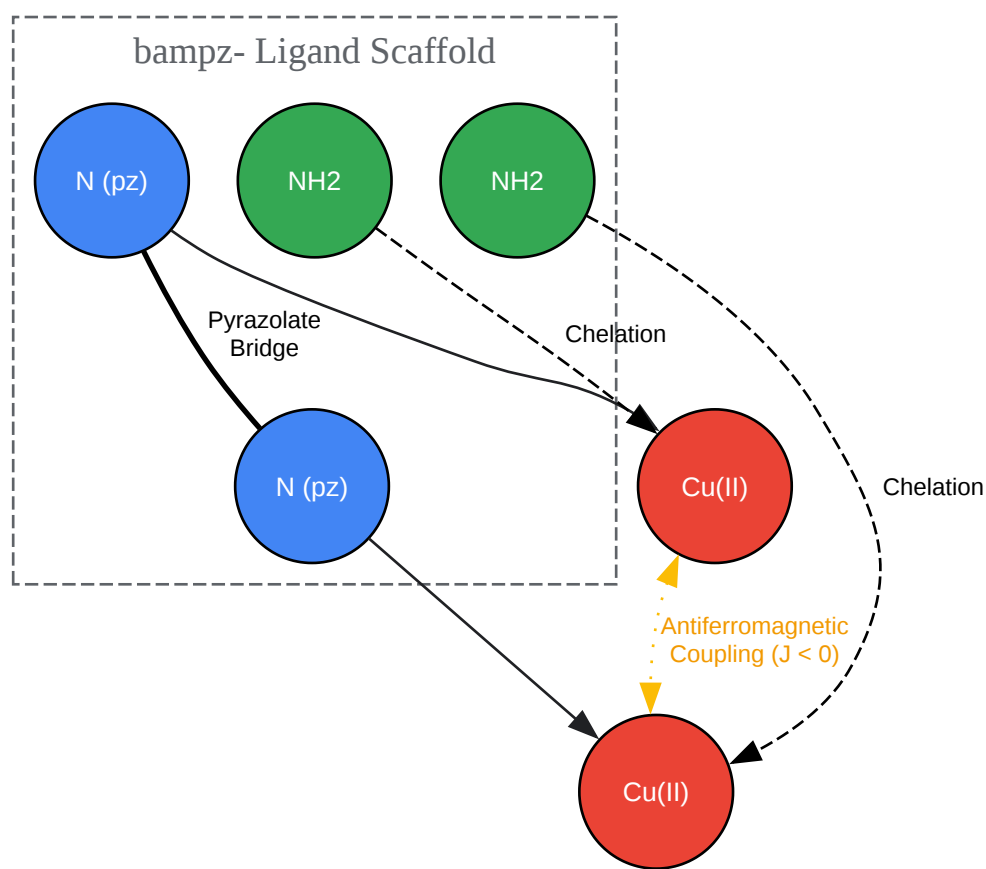
Binuclear Complex Formation

In the presence of Cu(II) salts, Hbampz forms complexes of the type

(where X = Cl, Br).

- **Bridging Mode:** The pyrazolate group () bridges the two copper centers.
- **Chelation:** The pendant amino groups coordinate to the metals, completing a square-planar or square-pyramidal geometry.
- **Magnetic Properties:** These complexes exhibit strong antiferromagnetic coupling () mediated by the pyrazolate bridge. This makes them excellent models for studying spin-exchange mechanisms in metalloproteins.

Coordination Visualization



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Figure 2: Schematic of the coordination mode in complexes. The pyrazolate bridge mediates magnetic exchange.

Safety, Handling, & Stability

- Hazard Classification: As a primary amine, the compound is likely corrosive and an irritant.
- Handling:
 - Wear nitrile gloves and safety goggles.
 - Handle the free base under inert atmosphere (N₂ or Ar) if possible, as it reacts with atmospheric CO₂ to form carbamates.

- The hydrochloride salt is stable in air but hygroscopic; store in a desiccator.
- Incompatibility: Avoid strong oxidizing agents and acid chlorides (unless derivatization is intended).

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